

In-depth Technical Guide: 5-Hydroxybenzothiazole-2-carboxylic Acid (CAS 1261809-89-5)

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Compound of Interest

Compound Name: 5-Hydroxybenzothiazole-2-carboxylic acid

Cat. No.: B1406134

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Disclaimer: Publicly available scientific literature and technical data for **5-Hydroxybenzothiazole-2-carboxylic acid** (CAS 1261809-89-5) are limited. This guide synthesizes the available information on this compound and related benzothiazole derivatives to provide a comprehensive overview for researchers, scientists, and drug development professionals. Direct experimental data for this specific compound is sparse, and therefore, some sections will draw parallels from structurally similar molecules.

Core Compound Information

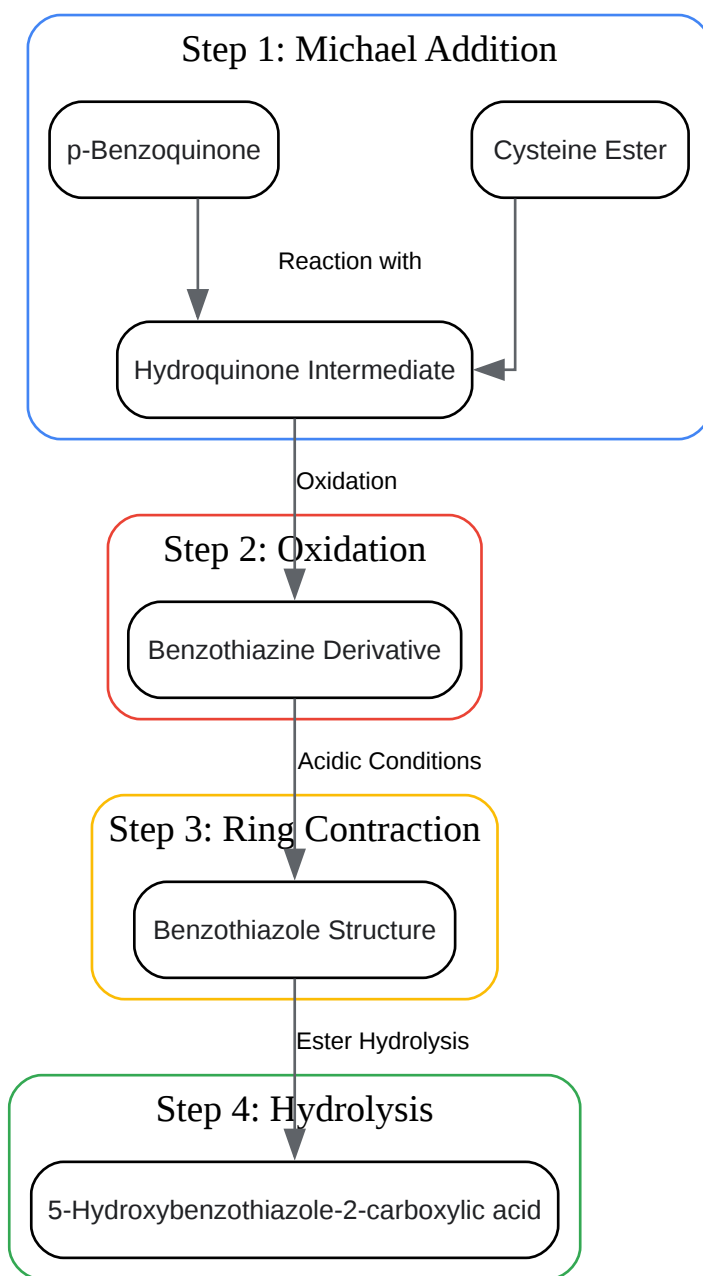
5-Hydroxybenzothiazole-2-carboxylic acid is a heterocyclic organic compound with the chemical formula $C_8H_5NO_3S$.^[1] It belongs to the benzothiazole class of compounds, which are known for their diverse pharmacological activities.

| Property | Value |
|-------------------|---|
| CAS Number | 1261809-89-5 |
| Molecular Formula | C ₈ H ₅ NO ₃ S |
| Molecular Weight | 195.20 g/mol |
| IUPAC Name | 5-hydroxy-1,3-benzothiazole-2-carboxylic acid |
| Physical State | Solid |

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **5-Hydroxybenzothiazole-2-carboxylic acid** is not readily available in the reviewed literature, a common method for synthesizing hydroxy-substituted benzothiazole carboxylic acids is the reaction of an aminophenol derivative with a suitable reagent to form the thiazole ring. One potential route is the Benzoquinone-Cysteine Method, which has been documented for the synthesis of the isomeric 6-hydroxybenzothiazole-2-carboxylic acid.^[1]

Hypothetical Synthetic Workflow (adapted from related syntheses):



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Caption: Hypothetical workflow for the synthesis of **5-Hydroxybenzothiazole-2-carboxylic acid**.

A general procedure for the synthesis of related 2-aminobenzo[d]thiazole-6-carboxylic acid derivatives involves the cyclization of the corresponding aminobenzoate with potassium thiocyanate and bromine in acetic acid.[2]

General Experimental Protocol for Cyclization (for related compounds):

- Dissolve the starting aminobenzoate and potassium thiocyanate in glacial acetic acid and stir at room temperature.
- Cool the reaction mixture and add a solution of bromine in acetic acid dropwise.
- Allow the reaction to proceed at room temperature overnight.
- Neutralize the reaction mixture with an aqueous base (e.g., NH_3 or NaHCO_3) to precipitate the product.
- Isolate the product by filtration, wash with water, and dry.[\[2\]](#)

Potential Biological Activities and Mechanism of Action

While no specific biological data for **5-Hydroxybenzothiazole-2-carboxylic acid** has been found, the benzothiazole scaffold is a well-known pharmacophore with a wide range of biological activities, including anticancer and antimicrobial effects.

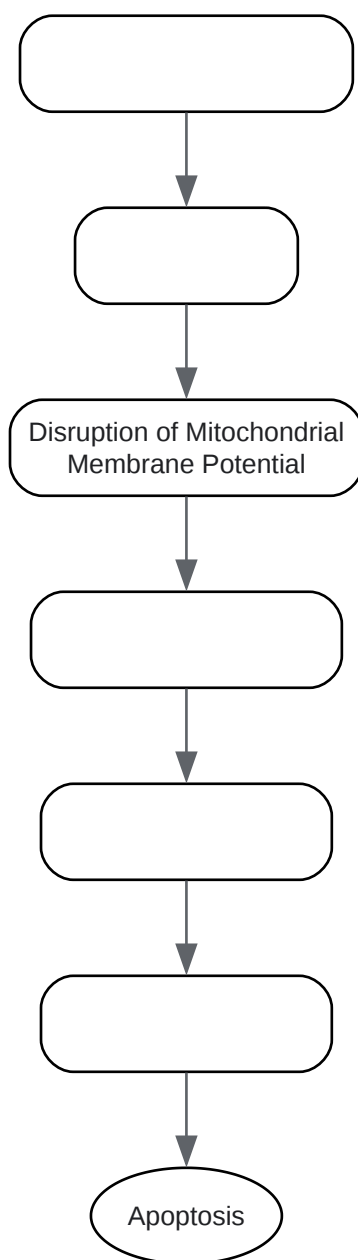
Anticancer Activity of Benzothiazole Derivatives

Numerous studies have demonstrated the potent anticancer activity of various benzothiazole derivatives. These compounds often exert their effects through the induction of apoptosis (programmed cell death).

Quantitative Data for Related Benzothiazole Derivatives (Anticancer Activity):

| Compound Class | Cell Line | IC ₅₀ (μM) | Reference |
|--|-----------------------|-----------------------|-----------|
| Benzothiazole-based amino acid derivatives | MCF-7 (Breast Cancer) | 0.73 - 0.89 | [1] |
| HepG-2 (Liver Cancer) | 2.54 - 2.80 | [1] | |
| MDA-MB-231 (Breast Cancer) | 5.45 - 7.28 | [1] | |
| Phenylacetamide-benzothiazole derivatives | Paraganglioma Cells | Low micromolar | [3] |
| Pancreatic Cancer Cells | Low micromolar | [3] | |

Mechanism of Action: The anticancer activity of benzothiazole derivatives is often mediated through the mitochondrial intrinsic pathway of apoptosis.[4][5] This pathway is initiated by various intracellular stresses, leading to the release of cytochrome c from the mitochondria, which in turn activates a cascade of caspases, ultimately leading to cell death.



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Caption: Mitochondrial intrinsic pathway of apoptosis induced by some benzothiazole derivatives.

Some benzothiazole derivatives have also been shown to inhibit key signaling molecules involved in cancer progression, such as VEGFR-2 and EGFR.^{[1][6]}

Antimicrobial Activity of Benzothiazole Derivatives

Benzothiazole derivatives have also been investigated for their antimicrobial properties against a range of bacterial and fungal pathogens.

Quantitative Data for Related Benzothiazole Derivatives (Antimicrobial Activity):

| Compound Class | Microorganism | MIC (mg/mL) | Reference |
|--|---------------|-------------|-----------|
| Benzothiazolythiazolidin-4-one derivatives | E. coli | 0.12 | [7] |
| | S. aureus | 0.12 | [7] |
| | P. aeruginosa | 0.10 | [7] |

Conclusion and Future Directions

5-Hydroxybenzothiazole-2-carboxylic acid is a compound with potential for biological activity based on its structural relationship to other pharmacologically active benzothiazoles. However, there is a clear lack of specific research on this particular molecule. Future research should focus on:

- Developing and optimizing a synthetic protocol for **5-Hydroxybenzothiazole-2-carboxylic acid** to enable further studies.
- Screening for biological activity, particularly anticancer and antimicrobial effects, to determine its potential as a therapeutic agent.
- Investigating its mechanism of action if significant biological activity is observed, including its effects on cell signaling pathways.

This in-depth guide highlights the current knowledge gap regarding CAS number 1261809-89-5 and aims to provide a foundation for future research into this potentially valuable compound.

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References

- 1. Novel benzothiazole-based dual VEGFR-2/EGFR inhibitors targeting breast and liver cancers: Synthesis, cytotoxic activity, QSAR and molecular docking studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Efficient Synthesis of Hydroxy-Substituted 2-Aminobenzo[d]thiazole-6-carboxylic Acid Derivatives as New Building Blocks in Drug Discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Benzothiazole Derivatives Endowed with Antiproliferative Activity in Paraganglioma and Pancreatic Cancer Cells: Structure–Activity Relationship Studies and Target Prediction Analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Frontiers | A novel benzothiazole derivative induces apoptosis via the mitochondrial intrinsic pathway producing antitumor activity in colorectal cancer [frontiersin.org]
- 5. A Novel Benzothiazole Derivative YLT322 Induces Apoptosis via the Mitochondrial Apoptosis Pathway In Vitro with Anti-Tumor Activity in Solid Malignancies - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Investigation of Apoptotic and Anticancer Effects of 2-substituted Benzothiazoles in Breast Cancer Cell Lines: EGFR Modulation and Mechanistic Insights - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Exploration of the Antimicrobial Effects of Benzothiazolythiazolidin-4-One and In Silico Mechanistic Investigation - PMC [pmc.ncbi.nlm.nih.gov]
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